

Application Notes and Protocols for Methyl 2-(sulfamoylmethyl)benzoate

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Compound of Interest

Compound Name:	Methyl 2-(sulfamoylmethyl)benzoate
Cat. No.:	B053720

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These application notes provide a comprehensive overview of **Methyl 2-(sulfamoylmethyl)benzoate**, including its chemical properties, a detailed experimental protocol for its synthesis, and a summary of its potential applications based on the known biological activities of the sulfonamide functional group.

Chemical Properties and Data

Methyl 2-(sulfamoylmethyl)benzoate, also known as o-Carbomethoxybenzyl sulfonamide, is a white to off-white crystalline solid.^[1] It is soluble in organic solvents like ethanol, acetone, and dimethyl sulfoxide (DMSO).^[1] The compound is stable under normal storage conditions but may be sensitive to light and heat.^[1]

Property	Value	Reference
CAS Number	112941-26-1	[2]
Molecular Formula	C ₉ H ₁₁ NO ₄ S	[3]
Molecular Weight	229.25 g/mol	[3]
Melting Point	98-100 °C	[2]
Appearance	White to Almost white powder to crystal	[4]
Purity	>98.0% (HPLC)	[4]
InChI Key	DBOUFTHAEAVMJC-UHFFFAOYSA-N	[3]
SMILES	COC(=O)C1=CC=CC=C1CS(=O)(=O)N	[3]

Synthesis Protocol

The synthesis of **Methyl 2-(sulfamoylmethyl)benzoate** can be achieved through a two-step process involving the preparation of a sulfonyl chloride intermediate followed by amination. While a specific detailed protocol for the exact target molecule is not readily available in published literature, a reliable synthetic route can be inferred from established chemical methodologies for similar compounds.[2][5]

Step 1: Synthesis of Methyl 2-(chlorosulfonylmethyl)benzoate

A common method for the synthesis of related sulfonyl chlorides involves the diazotization of an amino benzoate followed by a sulfonation reaction.

Materials:

- Methyl 2-aminobenzoate
- Hydrochloric acid

- Sodium nitrite
- Sulfur dioxide
- Copper(II) chloride
- Dichloromethane
- Sodium bicarbonate

Procedure: A detailed, citable experimental protocol for this specific transformation is not available. However, the general procedure involves the diazotization of Methyl 2-aminobenzoate with sodium nitrite in the presence of hydrochloric acid, followed by reaction with sulfur dioxide in the presence of a copper catalyst to yield the sulfonyl chloride.

Step 2: Amination of Methyl 2-(chlorosulfonylmethyl)benzoate

The resulting sulfonyl chloride is then reacted with ammonia to form the sulfonamide.

Materials:

- Methyl 2-(chlorosulfonylmethyl)benzoate
- Ammonia (gas or aqueous solution)
- Toluene
- Benzene

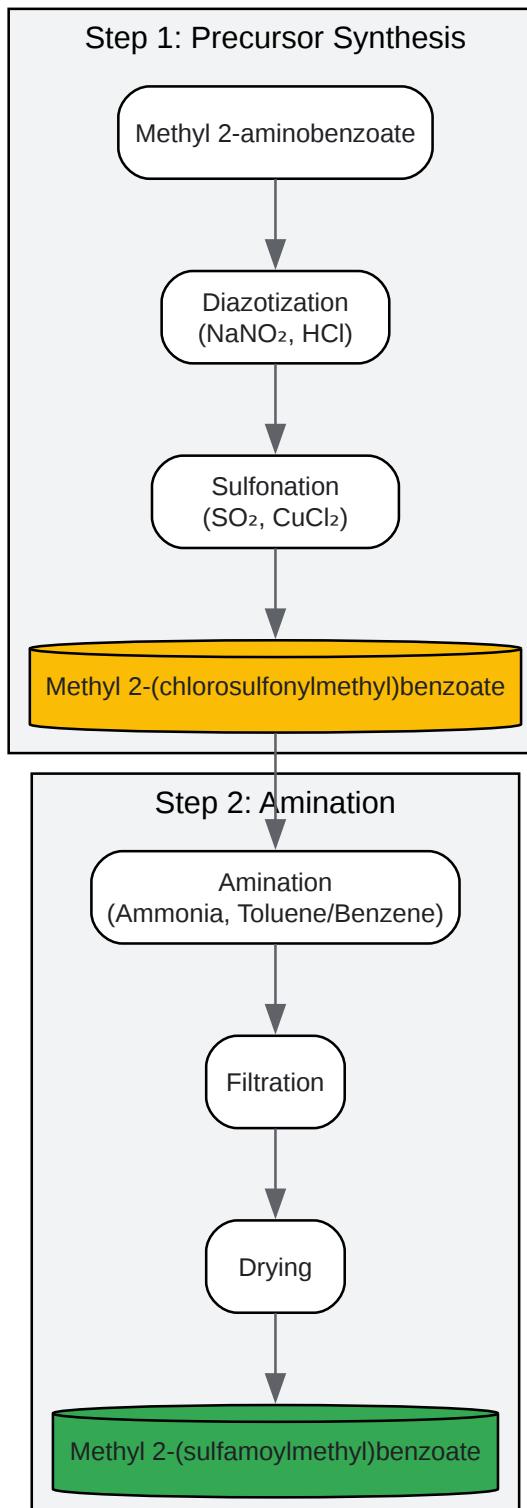
Procedure:

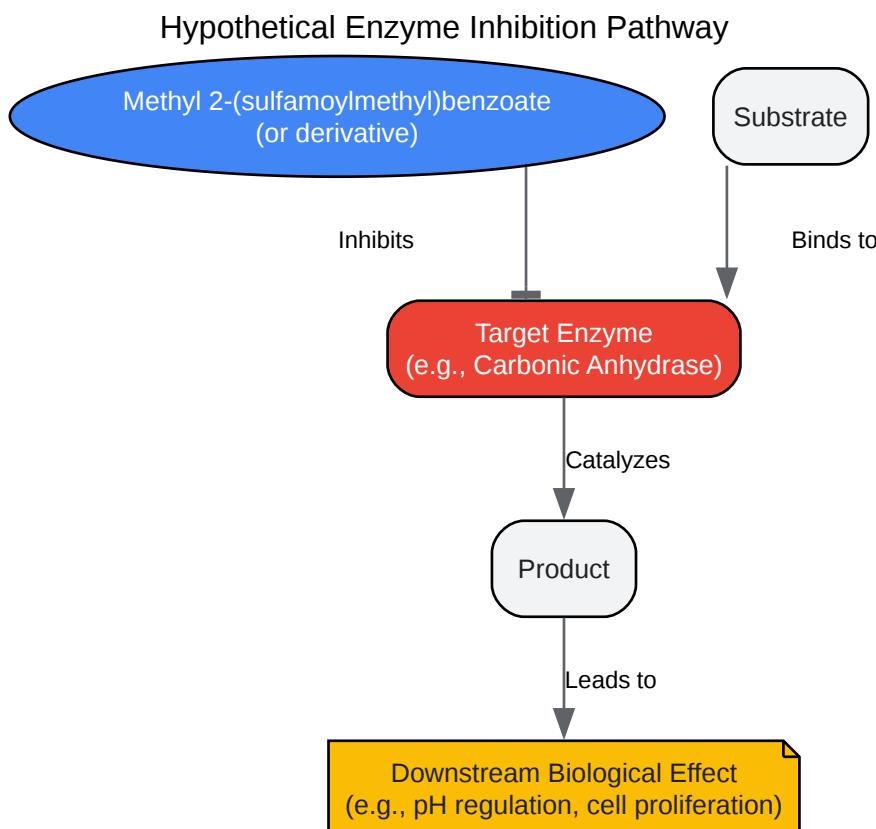
- In a reaction kettle, dissolve Methyl 2-(chlorosulfonylmethyl)benzoate in a mixture of benzene and toluene.[\[2\]](#)
- Cool the solution to below 10 °C with stirring.[\[2\]](#)

- Bubble ammonia gas through the solution, maintaining the reaction temperature below 30 °C.[2]
- Continue the introduction of ammonia gas for approximately 3 hours, monitoring the reaction progress by sampling and analysis.[2]
- Once the reaction is complete, filter the mixture.[2]
- Wash the filter cake with a suitable solvent.[2]
- Dry the solid product to obtain **Methyl 2-(sulfamoylmethyl)benzoate**.[2]

Experimental Workflow

Synthesis Workflow for Methyl 2-(sulfamoylmethyl)benzoate





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